

An In-depth Technical Guide to Tetrahexylammonium Chloride (CAS 5922-92-9)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tetrahexylammonium chloride

CAS No.: 5922-92-9

Cat. No.: B1213433

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **Tetrahexylammonium chloride** (CAS 5922-92-9). This quaternary ammonium salt is a versatile compound, primarily utilized as a phase transfer catalyst in organic synthesis. This document consolidates key data into structured tables, outlines detailed experimental methodologies, and presents visual diagrams of synthetic and analytical workflows to support its application in research and development.

Chemical Structure and Identification

Tetrahexylammonium chloride is a quaternary ammonium salt consisting of a central nitrogen atom covalently bonded to four hexyl chains, with a chloride anion providing charge neutrality.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	5922-92-9
Molecular Formula	C ₂₄ H ₅₂ ClN
Molecular Weight	390.13 g/mol [1] [2] [3]
IUPAC Name	Tetrahexylammonium chloride
Synonyms	Tetra-n-hexylammonium chloride, N,N,N-trihexyl-1-hexanaminium chloride [2]
InChI	InChI=1S/C24H52N.ClH/c1-5-9-13-17-21-25(22-18-14-10-6-2,23-19-15-11-7-3)24-20-16-12-8-4;/h5-24H2,1-4H3;1H/q+1;/p-1 [2] [4]
InChIKey	ODTSDWCGLRVBHJ-UHFFFAOYSA-M [2] [4]
SMILES	CCCCC--INVALID-LINK--(CCCCC)CCCCC.[Cl-] [2]

Physicochemical Properties

Tetrahexylammonium chloride is a white to off-white crystalline powder at room temperature. [\[5\]](#)[\[6\]](#) Its long alkyl chains render it soluble in many organic solvents, while its ionic nature provides some solubility in polar solvents.

Table 2: Physical and Chemical Properties

Property	Value	Reference
Appearance	White to off-white crystalline powder	[5][6]
Melting Point	111-113 °C (lit.)	
Boiling Point	544.68°C (rough estimate)	[5]
Density	0.8770 g/cm ³ (rough estimate)	[5]
Solubility	Soluble in organic solvents, limited solubility in water. Soluble in ethanol.	[2][7]
Stability	Stable under normal conditions. Hygroscopic. Incompatible with strong oxidizing agents.	[5]

Synthesis of Tetrahexylammonium Chloride

The most common method for the synthesis of **Tetrahexylammonium chloride** is the quaternization of trihexylamine with hexyl chloride. This is a nucleophilic substitution reaction (S_N2).

Experimental Protocol: Synthesis

Objective: To synthesize **Tetrahexylammonium chloride** from trihexylamine and hexyl chloride.

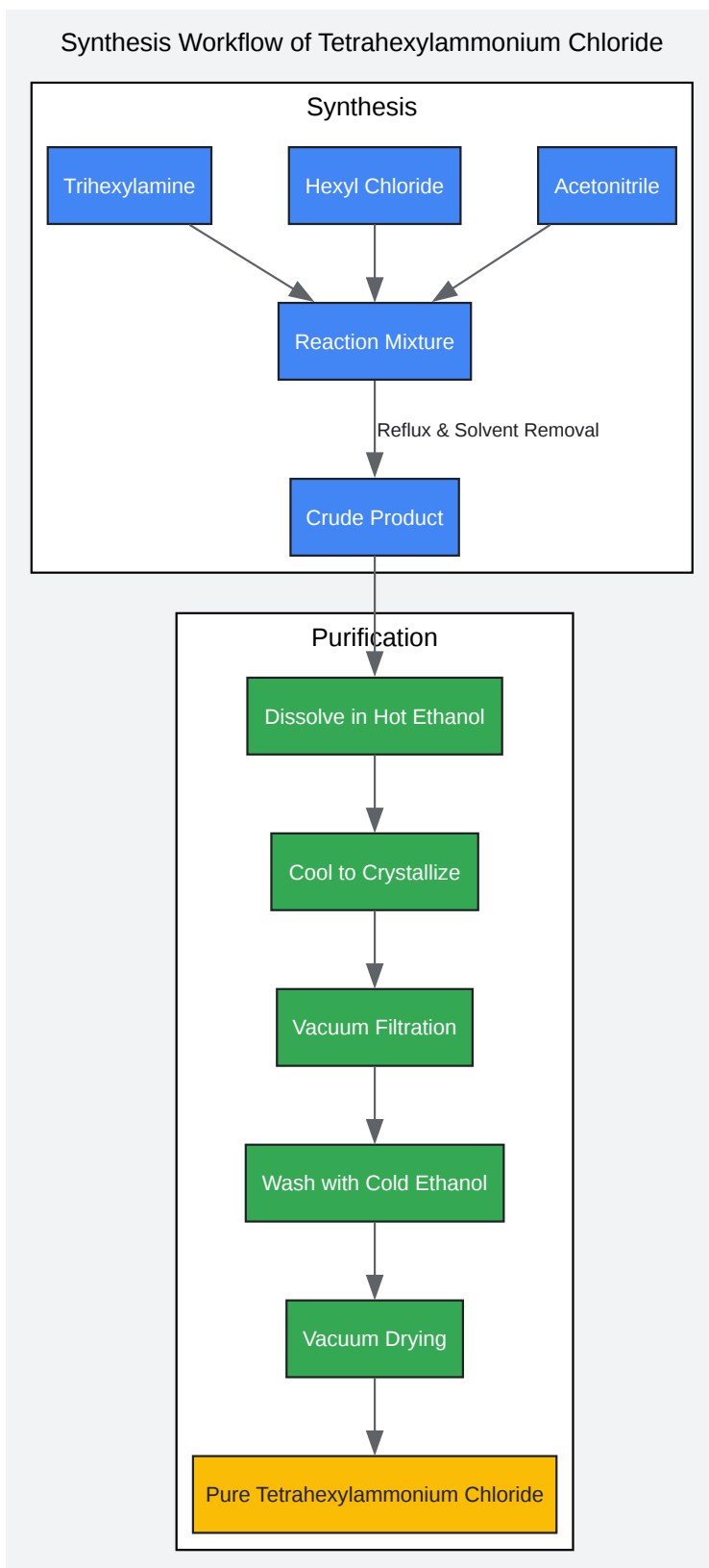
Materials:

- Trihexylamine
- Hexyl chloride
- Acetonitrile (or other suitable polar aprotic solvent)
- Ethanol (for recrystallization)

- Round-bottom flask with reflux condenser
- Heating mantle
- Magnetic stirrer
- Rotary evaporator
- Büchner funnel and filter paper
- Crystallizing dish

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve trihexylamine in a suitable solvent such as acetonitrile.
- **Addition of Alkylating Agent:** Slowly add a stoichiometric equivalent of hexyl chloride to the stirred solution.
- **Reaction:** Heat the reaction mixture to reflux and maintain for several hours (e.g., 12-24 hours) to ensure complete reaction. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the solvent using a rotary evaporator.
- **Purification by Recrystallization:** Dissolve the crude product in a minimal amount of hot ethanol. Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.^[7]
- **Isolation and Drying:** Collect the crystals by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold ethanol to remove any remaining impurities. Dry the purified **Tetrahexylammonium chloride** in a vacuum oven.



[Click to download full resolution via product page](#)

Synthesis and Purification Workflow.

Analytical Methods

The purity and identity of **Tetrahexylammonium chloride** can be confirmed using various analytical techniques, including spectroscopy and chromatography.

Spectroscopic Analysis

4.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of **Tetrahexylammonium chloride**.

Table 3: Predicted ^1H and ^{13}C NMR Data (in CDCl_3)

Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
^1H NMR	~3.2-3.4	m	8H	N-CH ₂
	~1.6-1.8	m	8H	N-CH ₂ -CH ₂
	~1.2-1.4	m	24H	-(CH ₂) ₃ -
	~0.9	t	12H	-CH ₃
^{13}C NMR	~58	-	-	N-CH ₂
	~31	-	-	-(CH ₂) ₄ -CH ₃
	~26	-	-	N-CH ₂ -CH ₂
	~22	-	-	N-(CH ₂) ₂ -CH ₂
	~22	-	-	N-(CH ₂) ₃ -CH ₂
	~14	-	-	-CH ₃

Note: Actual chemical shifts may vary. Spectra are available on databases such as [SpectraBase](#).^[4]

4.1.2. Mass Spectrometry (MS)

Mass spectrometry can be used to confirm the molecular weight of the tetrahexylammonium cation. The fragmentation pattern typically involves the loss of hexyl chains.

Expected Fragmentation:

- Parent Ion (Cation): $[\text{C}_{24}\text{H}_{52}\text{N}]^+$, $m/z = 354.42$
- Major Fragments: Loss of one or more hexyl groups (C_6H_{13} , mass = 85.17).

Chromatographic and Titrimetric Analysis

4.2.1. Experimental Protocol: Ion-Pair Chromatography (IPC)

Objective: To determine the purity of **Tetrahexylammonium chloride** using reversed-phase HPLC with an ion-pairing agent.

Materials:

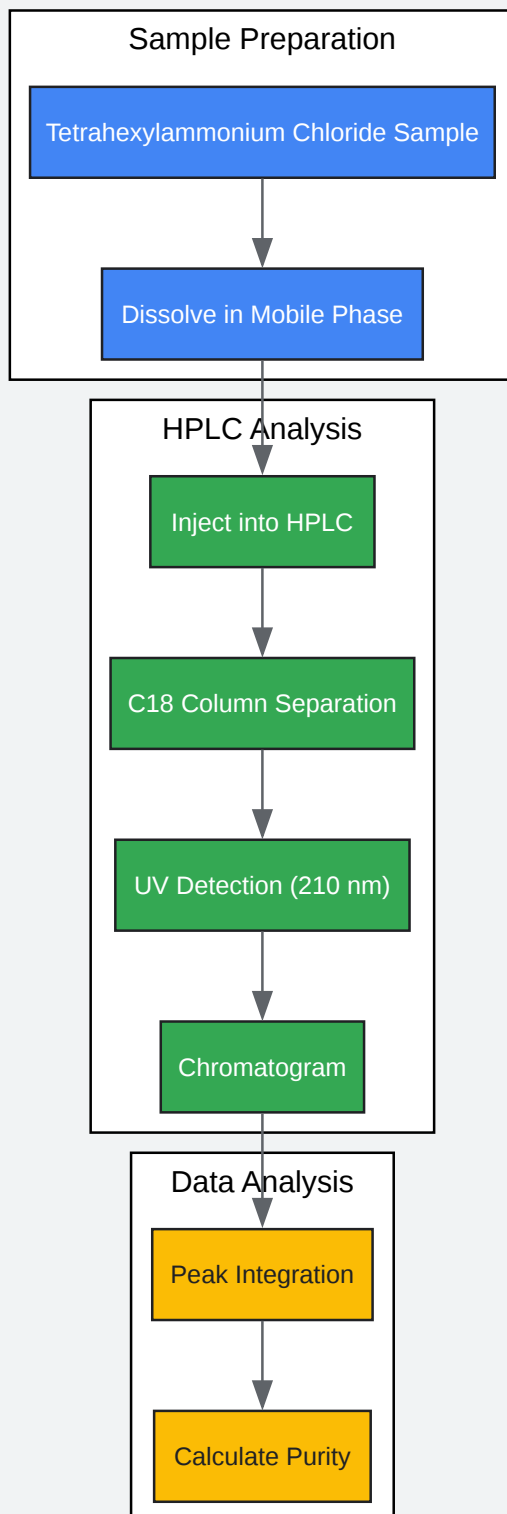
- HPLC system with a UV detector
- C18 reversed-phase column
- **Tetrahexylammonium chloride** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Ion-pairing agent (e.g., sodium dodecyl sulfate - SDS)
- Buffer (e.g., phosphate buffer)

Procedure:

- Mobile Phase Preparation: Prepare a buffered aqueous mobile phase containing a suitable concentration of the ion-pairing agent (e.g., 10 mM SDS in phosphate buffer, pH 7). The organic phase is typically acetonitrile.

- Sample Preparation: Accurately weigh and dissolve the **Tetrahexylammonium chloride** sample in the mobile phase to a known concentration.
- Chromatographic Conditions:
 - Column: C18, 5 μm , 4.6 x 250 mm
 - Mobile Phase: Isocratic or gradient elution with a mixture of the aqueous ion-pairing solution and acetonitrile. The exact ratio will need to be optimized.
 - Flow Rate: 1.0 mL/min
 - Detection: UV at a low wavelength (e.g., 210 nm), as the analyte lacks a strong chromophore.
 - Injection Volume: 20 μL
- Analysis: Inject the sample and record the chromatogram. The purity can be determined by the area percentage of the main peak.

Analytical Workflow for Tetrahexylammonium Chloride



[Click to download full resolution via product page](#)

HPLC Analysis Workflow.

4.2.2. Experimental Protocol: Argentometric Titration

Objective: To determine the chloride content and thereby the purity of **Tetrahexylammonium chloride**.

Materials:

- Burette
- Beaker
- Potentiometer with a silver electrode
- Standardized silver nitrate (AgNO_3) solution (e.g., 0.1 M)
- **Tetrahexylammonium chloride** sample
- Deionized water
- Methanol or ethanol

Procedure:

- Sample Preparation: Accurately weigh a sample of **Tetrahexylammonium chloride** and dissolve it in a mixture of deionized water and methanol (or ethanol) in a beaker.
- Titration Setup: Place the beaker on a magnetic stirrer and immerse the silver electrode into the solution. Fill the burette with the standardized silver nitrate solution.
- Titration: Titrate the sample solution with the silver nitrate solution. The silver ions will react with the chloride ions to form a silver chloride precipitate.
- Endpoint Detection: The endpoint of the titration is determined potentiometrically. A sharp change in the potential indicates that all the chloride ions have precipitated.
- Calculation: The purity of the **Tetrahexylammonium chloride** can be calculated based on the volume of silver nitrate solution used, its concentration, and the initial mass of the sample.

Applications

The primary application of **Tetrahexylammonium chloride** is as a phase transfer catalyst (PTC). Its amphiphilic nature, with a hydrophilic ionic head and lipophilic alkyl tails, allows it to transport anions from an aqueous phase to an organic phase, thereby facilitating reactions between reactants in immiscible phases. This is particularly useful in nucleophilic substitution, oxidation, and reduction reactions.

Other applications include its use as an electrolyte in electrochemistry and as a surfactant.

Safety Information

Tetrahexylammonium chloride is an irritant.^[8] It may cause skin, eye, and respiratory irritation.^[8] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS).

Table 4: GHS Hazard Information

Pictogram	Signal Word	Hazard Statements
GHS07	Warning	H315: Causes skin irritation. ^[8] H319: Causes serious eye irritation. ^[8] H335: May cause respiratory irritation. ^[8]

Conclusion

Tetrahexylammonium chloride (CAS 5922-92-9) is a well-characterized quaternary ammonium salt with significant utility in organic synthesis as a phase transfer catalyst. This guide has provided a detailed overview of its chemical and physical properties, along with protocols for its synthesis and analysis. The data and methodologies presented herein are intended to support researchers and professionals in the effective and safe utilization of this compound in their work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. HPLC Method for Analysis of Tetraethylammonium Chloride on Newcrom AH Column | SIELC Technologies \[sielc.com\]](#)
- [2. CAS 5922-92-9: Tetrahexylammonium chloride | CymitQuimica \[cymitquimica.com\]](#)
- [3. scbt.com \[scbt.com\]](#)
- [4. spectrabase.com \[spectrabase.com\]](#)
- [5. spectrabase.com \[spectrabase.com\]](#)
- [6. echemi.com \[echemi.com\]](#)
- [7. TETRAHEXYLAMMONIUM CHLORIDE\(5922-92-9\) 13C NMR spectrum \[chemicalbook.com\]](#)
- [8. Tetrahexylammonium chloride 96 5922-92-9 \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Tetrahexylammonium Chloride (CAS 5922-92-9)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1213433/docs#an-in-depth-technical-guide-to-tetrahexylammonium-chloride-cas-5922-92-9\]](https://www.benchchem.com/product/b1213433/docs#an-in-depth-technical-guide-to-tetrahexylammonium-chloride-cas-5922-92-9)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)